

# Proper Disposal of ER-Tracker Blue-White DPX: A Step-by-Step Guide

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## Compound of Interest

Compound Name: *ER-Tracker Blue-White DPX*

Cat. No.: *B1260183*

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For laboratory professionals engaged in cellular analysis, the safe handling and disposal of chemical reagents is paramount. This document provides essential procedural guidance for the proper disposal of **ER-Tracker Blue-White DPX**, a fluorescent probe used for imaging the endoplasmic reticulum in live cells. By adhering to these protocols, researchers can ensure a safe laboratory environment while complying with standard regulations.

## Chemical and Safety Data Overview

**ER-Tracker Blue-White DPX** is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS)[[1](#)]. However, it is supplied as a 1 mM stock solution in dimethyl sulfoxide (DMSO), a solvent that requires careful handling and disposal. All disposal procedures should be in compliance with local regulations[[2](#)].

Property	Value	Source
Product Name	ER-Tracker Blue-White DPX	[1]
CAS Number	287715-95-1	[1]
Molecular Formula	C26H21F5N4O4S	[1][3]
Hazard Classification	Not a hazardous substance or mixture	[1]
Solvent	Dimethyl sulfoxide (DMSO)	[2]
Concentration	1 mM	[2]
Storage	-5°C to -30°C, protected from light	[4][5]

## Experimental Protocol: Disposal Procedure

The primary consideration for the disposal of **ER-Tracker Blue-White DPX** is the DMSO solvent. While the dye itself is not hazardous, DMSO is an organic solvent and should be disposed of as chemical waste.

### Personnel Safety Precautions:

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (butyl rubber gloves are recommended for handling DMSO) [3].
- Handle the solution in a well-ventilated area or under a chemical fume hood.

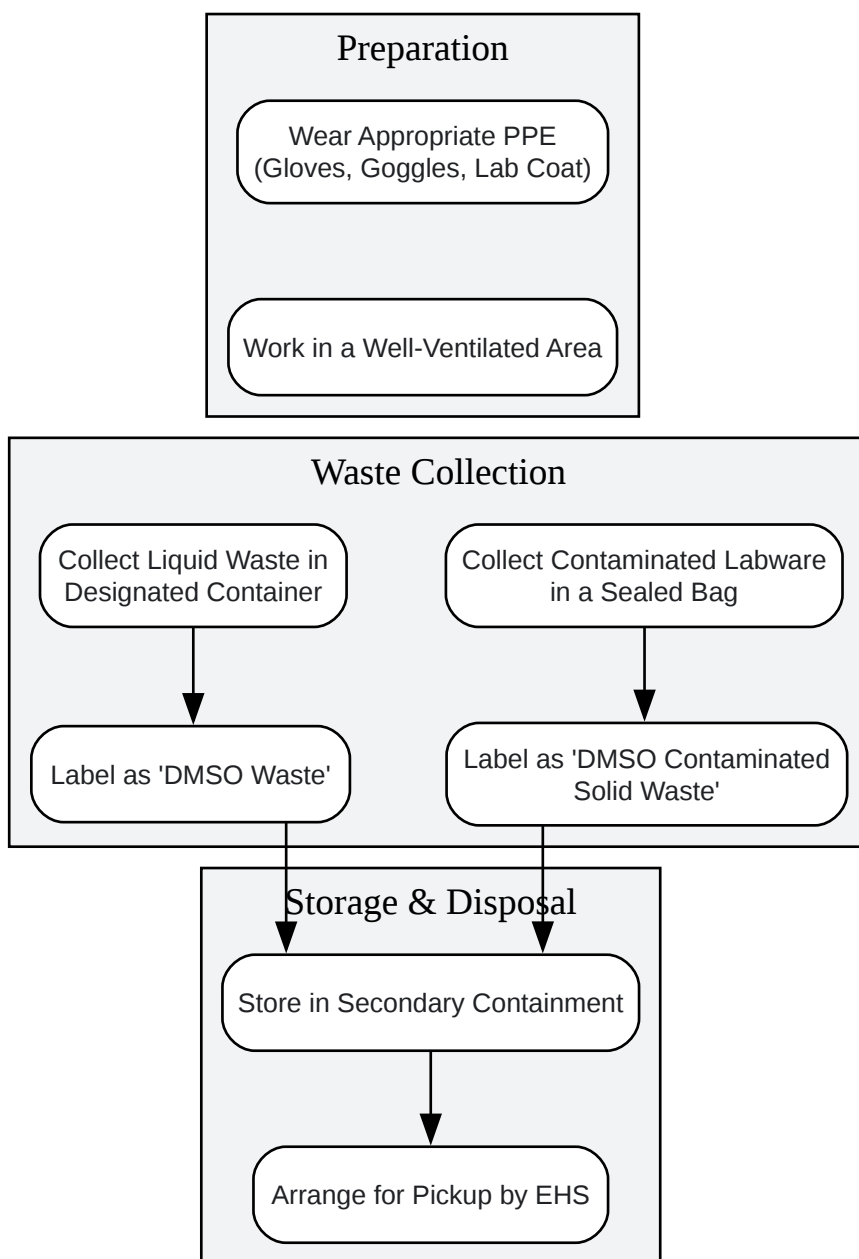
### Step-by-Step Disposal:

- Collection of Waste:
  - Collect all waste solutions containing **ER-Tracker Blue-White DPX**, including unused stock solutions and working solutions, in a designated and clearly labeled waste container.

- The container should be compatible with organic solvents. A high-density polyethylene (HDPE) or glass container is recommended.
- Label the waste container as "DMSO Waste" or "Organic Solvent Waste" and list the components, including "**ER-Tracker Blue-White DPX** (non-hazardous)" and "Dimethyl Sulfoxide".
- Segregation of Waste:
  - Do not mix this waste with other waste streams, particularly aqueous or halogenated waste, unless permitted by your institution's hazardous waste management plan.
- Storage of Waste:
  - Store the sealed waste container in a designated secondary containment area, away from sources of ignition, until it is collected by your institution's Environmental Health and Safety (EHS) department.
- Disposal of Contaminated Labware:
  - Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with the **ER-Tracker Blue-White DPX** solution should be collected in a separate, sealed bag or container labeled "DMSO Contaminated Solid Waste".
  - Consult your institutional guidelines for the proper disposal of solvent-contaminated solid waste.
- Consult Local Regulations:
  - Always consult your institution's EHS department or refer to your laboratory's Chemical Hygiene Plan for specific instructions on chemical waste disposal. Some institutions may have specific procedures for dilute, non-hazardous solutions in DMSO.

Important Note: Do not dispose of **ER-Tracker Blue-White DPX** solution down the drain. While the dye is not classified as hazardous, the DMSO solvent is generally not suitable for sewer disposal and should be managed as chemical waste<sup>[3][6][7]</sup>.

## Disposal Workflow



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Caption: Workflow for the safe disposal of **ER-Tracker Blue-White DPX**.

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